

# Fluometuron-desmethyl-d3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Fluometuron-desmethyl-d3

Cat. No.: B12412471

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For researchers, scientists, and drug development professionals, **Fluometuron-desmethyl-d3** serves as a critical internal standard for the quantitative analysis of its non-deuterated counterpart, Fluometuron-desmethyl, a primary metabolite of the herbicide Fluometuron. This guide provides an in-depth overview of its commercial availability, physicochemical properties, and application in analytical methodologies. Due to the limited availability of specific technical data for the deuterated form, this guide leverages information on the non-deuterated analog and general principles of isotopic dilution analysis.

## Commercial Suppliers

**Fluometuron-desmethyl-d3** is available from specialized chemical suppliers. One such commercial vendor is MedChemExpress.[1] It is crucial for researchers to obtain a certificate of analysis from the supplier to confirm the isotopic purity and concentration of the standard. MedChemExpress also supplies the deuterated parent compound, Fluometuron-d6.

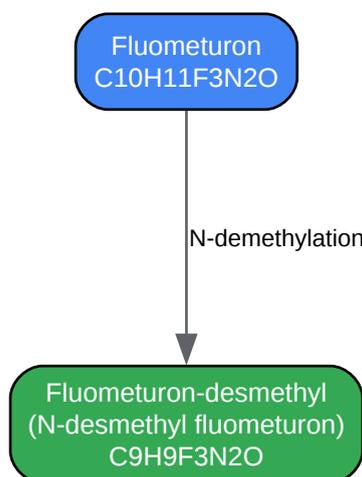
## Physicochemical Properties

While a detailed datasheet for **Fluometuron-desmethyl-d3** is not readily available, its properties can be inferred from the non-deuterated form and the supplier's basic product information.

Property	Value	Source
Chemical Name	N-(3-(Trifluoromethyl)phenyl)-N'-methyl(d3)-urea	Inferred
Molecular Formula	C <sub>9</sub> H <sub>6</sub> D <sub>3</sub> F <sub>3</sub> N <sub>2</sub> O	MedChemExpress[1]
Molecular Weight	221.19 g/mol	MedChemExpress[1]
Intended Use	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS	MedChemExpress[1]

## Metabolic Pathway of Fluometuron

Fluometuron undergoes metabolic transformation in various organisms, primarily through demethylation. The following diagram illustrates the metabolic pathway from Fluometuron to its primary metabolite, Fluometuron-desmethyl.



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Caption: Metabolic conversion of Fluometuron to Fluometuron-desmethyl.

## Experimental Protocols

**Fluometuron-desmethyl-d<sub>3</sub>** is primarily used as an internal standard in isotopic dilution methods for the accurate quantification of Fluometuron-desmethyl in various matrices. The

following is a generalized experimental protocol for the analysis of phenylurea herbicides, including Fluometuron-desmethyl, in environmental samples, adapted from established methods. This protocol would be applicable for use with a deuterated internal standard.

## Sample Preparation and Extraction (Soil)

- Weighing: Accurately weigh 10 g of the homogenized soil sample into a 250-mL glass container.
- Fortification: Spike the sample with a known amount of **Fluometuron-desmethyl-d3** solution.
- Extraction: Add 100 mL of an acetonitrile/water (80:20, v/v) solution to the sample.
- Shaking: Place the container on a horizontal flatbed shaker and extract for approximately 2 hours.
- Centrifugation: Transfer an aliquot of the crude extract into a 50 mL centrifuge tube and centrifuge for 5 minutes at approximately 6500 x g.
- Dilution: Dilute 0.5 mL of the centrifuged extract with 0.5 mL of water.
- Analysis: Transfer the diluted extract into a glass vial for LC-MS/MS analysis.[2]

## Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

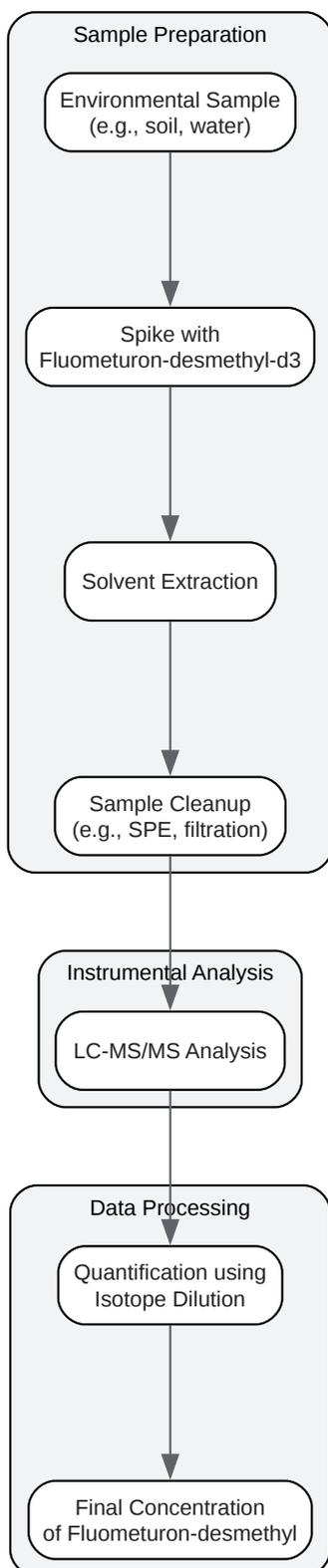
The analysis of Fluometuron and its metabolites is commonly performed using High-Performance Liquid Chromatography (HPLC) coupled with a tandem mass spectrometer (MS/MS).[3]

Parameter	Typical Conditions
HPLC Column	C18 reversed-phase
Mobile Phase	Gradient of water and acetonitrile or methanol, often with a formic acid modifier.
Flow Rate	0.2 - 0.5 mL/min
Injection Volume	5 - 20 $\mu$ L
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
MS/MS Transitions	Specific precursor-to-product ion transitions are monitored for both the analyte and the deuterated internal standard.

Note: The exact MS/MS transitions for **Fluometuron-desmethyl-d3** would need to be determined empirically but would be expected to have a precursor ion with a mass-to-charge ratio ( $m/z$ ) of 222, corresponding to the  $[M+H]^+$  ion.

## Experimental Workflow

The following diagram outlines the general workflow for the quantitative analysis of Fluometuron-desmethyl using a deuterated internal standard.



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Caption: General workflow for quantitative analysis using an internal standard.

## Conclusion

**Fluometuron-desmethyl-d3** is an essential tool for researchers requiring accurate and precise quantification of the Fluometuron metabolite, Fluometuron-desmethyl. While specific technical documentation for the deuterated compound is limited, established analytical methods for phenylurea herbicides provide a strong foundation for its application. The use of isotopic dilution with **Fluometuron-desmethyl-d3** as an internal standard is the recommended approach to mitigate matrix effects and ensure high-quality analytical data in complex sample matrices. Researchers should consult with commercial suppliers for the most current product specifications and handling information.

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## References

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